Comparative Guide: Optimizing Piperidine-3-Carboxylate Scaffolds for GAT-1 Inhibition

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Compound of Interest

Compound Name:	*(R)-Methyl 1-cbz-piperidine-3-carboxylate*
CAS No.:	*1234576-85-2*
Cat. No.:	*B2415272*

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Executive Summary This guide provides a technical comparative analysis of piperidine-3-carboxylate (nipecotic acid) derivatives, focusing on their application as GABA Transporter-1 (GAT-1) inhibitors. While the parent compound, nipecotic acid, is a potent inhibitor in vitro, its zwitterionic nature prevents blood-brain barrier (BBB) penetration.[1] This study analyzes how N-substitution strategies have evolved to solve this pharmacokinetic flaw, culminating in clinical agents like Tiagabine.

Structural Activity Relationship (SAR) & Mechanistic Basis

The piperidine-3-carboxylate scaffold mimics the conformation of

-aminobutyric acid (GABA) in its folded state. However, effective drug design requires a dual-domain approach:

- The Polar Anchor (Pharmacophore): The piperidine nitrogen and the 3-carboxylate moiety bind to the orthosteric substrate site of GAT-1.

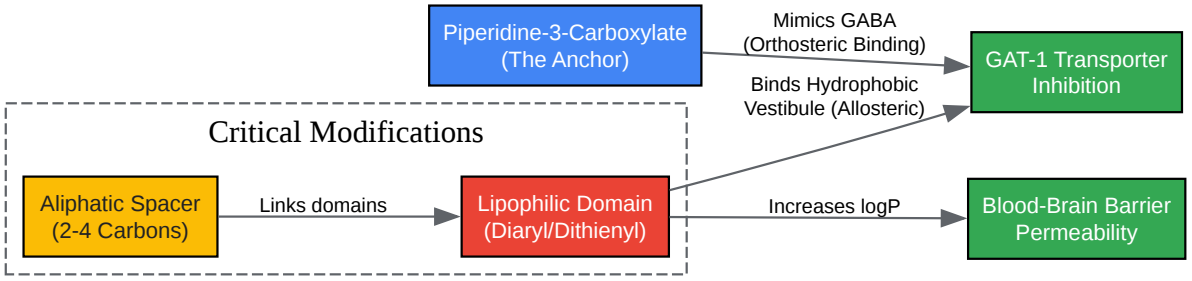
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- Stereochemistry: The (R)-enantiomer of nipecotic acid is significantly more potent than the (S)-enantiomer, aligning with the specific chiral requirements of the transporter's binding pocket.

- The Lipophilic Tail (Auxophore): A bulky lipophilic group attached to the piperidine nitrogen via an aliphatic spacer (2-4 carbons) serves two functions:
  - Pharmacokinetics: It masks the polarity, allowing BBB transit.
  - Pharmacodynamics: It interacts with a hydrophobic vestibule near the extracellular gate of GAT-1, locking the transporter in an open-to-out conformation and preventing GABA transport.

Diagram 1: SAR Logic of GAT-1 Inhibitors

The following diagram illustrates the "Anchor and Chain" model essential for converting the inactive parent scaffold into a potent drug.



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Caption: The "Anchor and Chain" design strategy. The core scaffold binds the GABA site, while the lipophilic tail facilitates BBB crossing and locks the transporter.

Comparative Performance Data

The following table contrasts the parent compound with key derivatives, highlighting the trade-off between molecular weight and bioavailability.

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Compound	Structure Type	GAT-1 IC50 ( )*	BBB Permeability	Clinical Status
(R)-Nipecotic Acid	Parent Scaffold	11 - 14	Negligible	Research Tool (Systemic only)
Guvacine	Dehydro-analog	14 - 20	Negligible	Research Tool
SKF-89976A	N-(4,4-diphenyl-3-butenyl)	0.2 - 0.6	High	Pre-clinical (Standard Reference)
Tiagabine	N-(4,4-di(3-methylthien-2-yl)but-3-enyl)	0.07 (70 nM)	High	FDA Approved (Gabitril)
SNAP-5114	N-substituted (biphenyl)	> 20 (Low GAT-1)	Moderate	GAT-4 Selective (Research Tool)

*Note: IC50 values refer to [3H]-GABA uptake inhibition in rat synaptosomes.[2] Values may vary slightly by assay conditions but relative potency remains consistent.

Key Insight: The addition of the diaryl-alkenyl tail in SKF-89976A and Tiagabine improves potency by nearly two orders of magnitude compared to the parent acid, primarily due to the accessory hydrophobic binding interaction.

Experimental Validation Protocols

To validate the efficacy of a new piperidine-3-carboxylate derivative, two primary workflows are required: Synthesis and Biological Assay.[3]

Protocol A: Synthesis of N-Substituted Derivatives (General Procedure)

Objective: To attach a lipophilic spacer to the secondary amine of the ethyl nipecotate precursor, followed by hydrolysis.

- Alkylation:

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- Dissolve Ethyl (R)-nipecotate (1.0 eq) in acetonitrile.
- Add Potassium Carbonate (

  , 2.5 eq) as a base to scavenge acid.
- Add the appropriate Alkyl Halide (e.g., 1-bromo-4,4-bis(3-methyl-2-thienyl)but-3-ene) (1.1 eq).
- Reflux at 80°C for 12–16 hours under Nitrogen atmosphere.
- Checkpoint: Monitor TLC (Hexane:EtOAc) for disappearance of the secondary amine.

- Workup: Filter salts, concentrate filtrate, and purify via silica gel flash chromatography.
- Hydrolysis (Ester Cleavage):
  - Dissolve the intermediate ester in Ethanol/THF (1:1).
  - Add 2M LiOH or NaOH (3.0 eq). Stir at room temperature for 4 hours.
  - Acidify carefully with 1M HCl to pH 6.0 (isoelectric point) to precipitate the zwitterionic product or extract with DCM if lipophilic enough.

Protocol B: [3H]-GABA Uptake Assay

Objective: Quantify the potency (

) of the derivative against GAT-1 using rat brain synaptosomes.

- Tissue Preparation:
  - Homogenize rat cerebral cortex in 0.32 M sucrose.
  - Centrifuge (1000 x g, 10 min) to remove debris. Retain supernatant.
  - Centrifuge supernatant (20,000 x g, 20 min) to isolate crude synaptosomes (P2 pellet).
  - Resuspend P2 pellet in Krebs-Henseleit buffer (pH 7.4).

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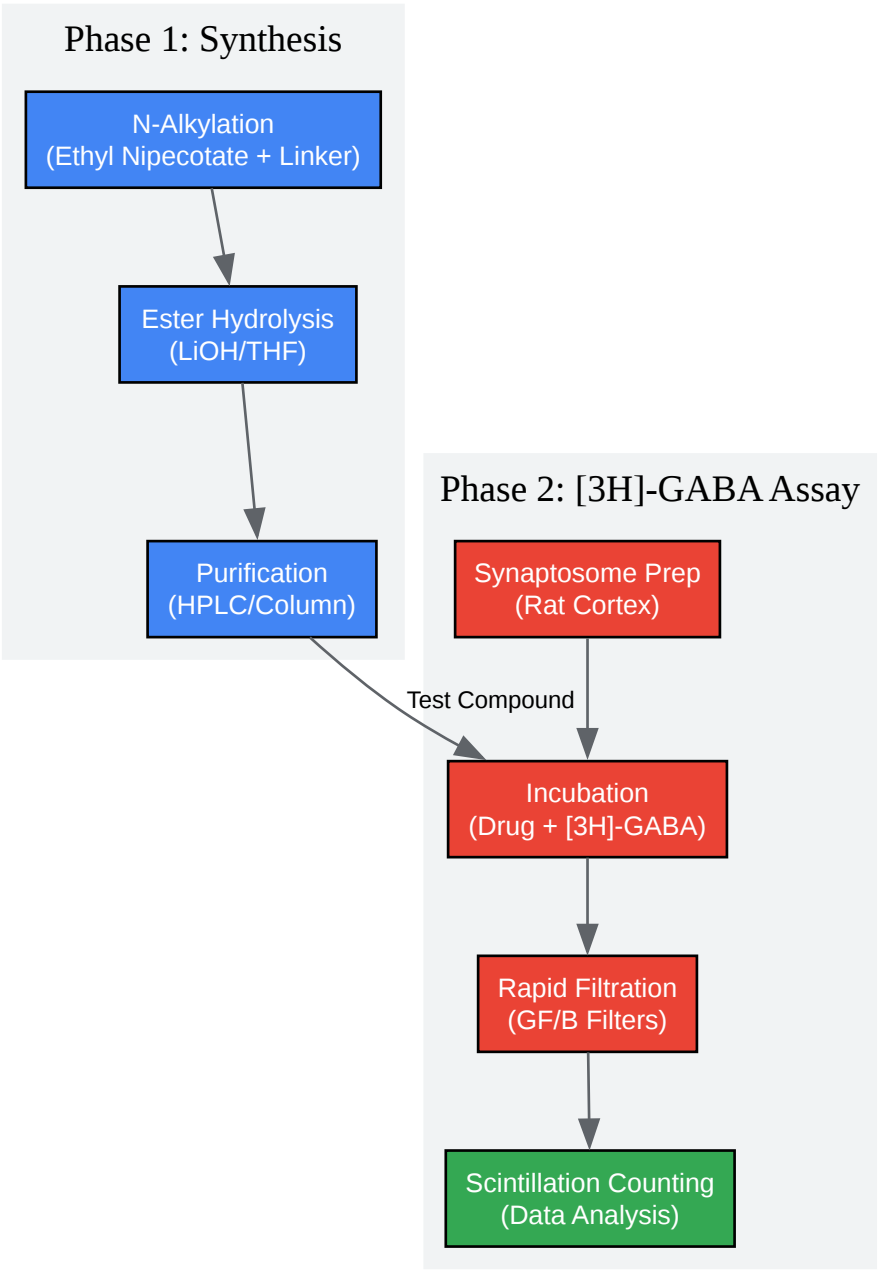
- Incubation:
  - Aliquot synaptosomes into tubes.
  - Add test compound (concentration range:

    to

).
  - Pre-incubate for 10 min at 37°C.
- Uptake Initiation:
  - Add [3H]-GABA (final concentration 10-20 nM) and non-radioactive GABA (to prevent high-affinity saturation artifacts).
  - Incubate for exactly 3-5 minutes.
- Termination:
  - Rapid filtration through GF/B glass fiber filters (pre-soaked in 0.1% polyethylenimine).
  - Wash 3x with ice-cold buffer to stop transport.
- Quantification:
  - Place filters in scintillation vials with cocktail.
  - Measure CPM (Counts Per Minute) in a beta-counter.
  - Calculate specific uptake by subtracting non-specific uptake (measured in the presence of 1 mM Nipecotic Acid).

Diagram 2: Experimental Workflow

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Caption: Integrated workflow from chemical synthesis to biological validation.

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